

# Essential Procedures for the Proper Disposal of K03861

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## Compound of Interest

Compound Name: K03861

Cat. No.: B1684544

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This document provides critical safety and logistical information for the proper disposal of **K03861** (also known as AUZ454), a potent type II CDK2 inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Safety and Handling Profile

**K03861** is classified as a toxic compound and requires careful handling by personnel trained in the management of potent active pharmaceutical ingredients. It is a moderate to severe irritant to the skin and eyes.<sup>[1]</sup> Adherence to appropriate safety protocols is mandatory to prevent exposure and ensure a safe laboratory environment.

Chemical and Physical Properties	Safety and Handling Precautions
Chemical Name: N-[4-[(2-amino-4-pyrimidinyl)oxy]phenyl]-N'-[4-[(4-methyl-1-piperazinyl)methyl]-3-(trifluoromethyl)phenyl]urea	Hazard Description: Toxic. Moderate to severe skin and eye irritant. <a href="#">[1]</a>
CAS Registry Number: 853299-07-7	Personal Protective Equipment (PPE): Wear protective clothing, safety glasses, and chemical-resistant gloves. <a href="#">[1]</a>
Molecular Formula: C <sub>24</sub> H <sub>26</sub> F <sub>3</sub> N <sub>7</sub> O <sub>2</sub>	Handling: Avoid inhalation, and contact with skin, eyes, and clothing. <a href="#">[1]</a>
Molecular Weight: 501.50	Engineering Controls: Use in a well-ventilated area, preferably a chemical fume hood.

## Experimental Protocol: Disposal of K03861

The following protocol outlines the step-by-step procedure for the safe disposal of **K03861**. This protocol is based on general guidelines for hazardous chemical waste and should be adapted to comply with institutional and local regulations.

### Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves
- Chemical fume hood
- Hazardous waste container (clearly labeled)
- Sealing materials for the waste container
- Spill kit for potent compounds

### Procedure:

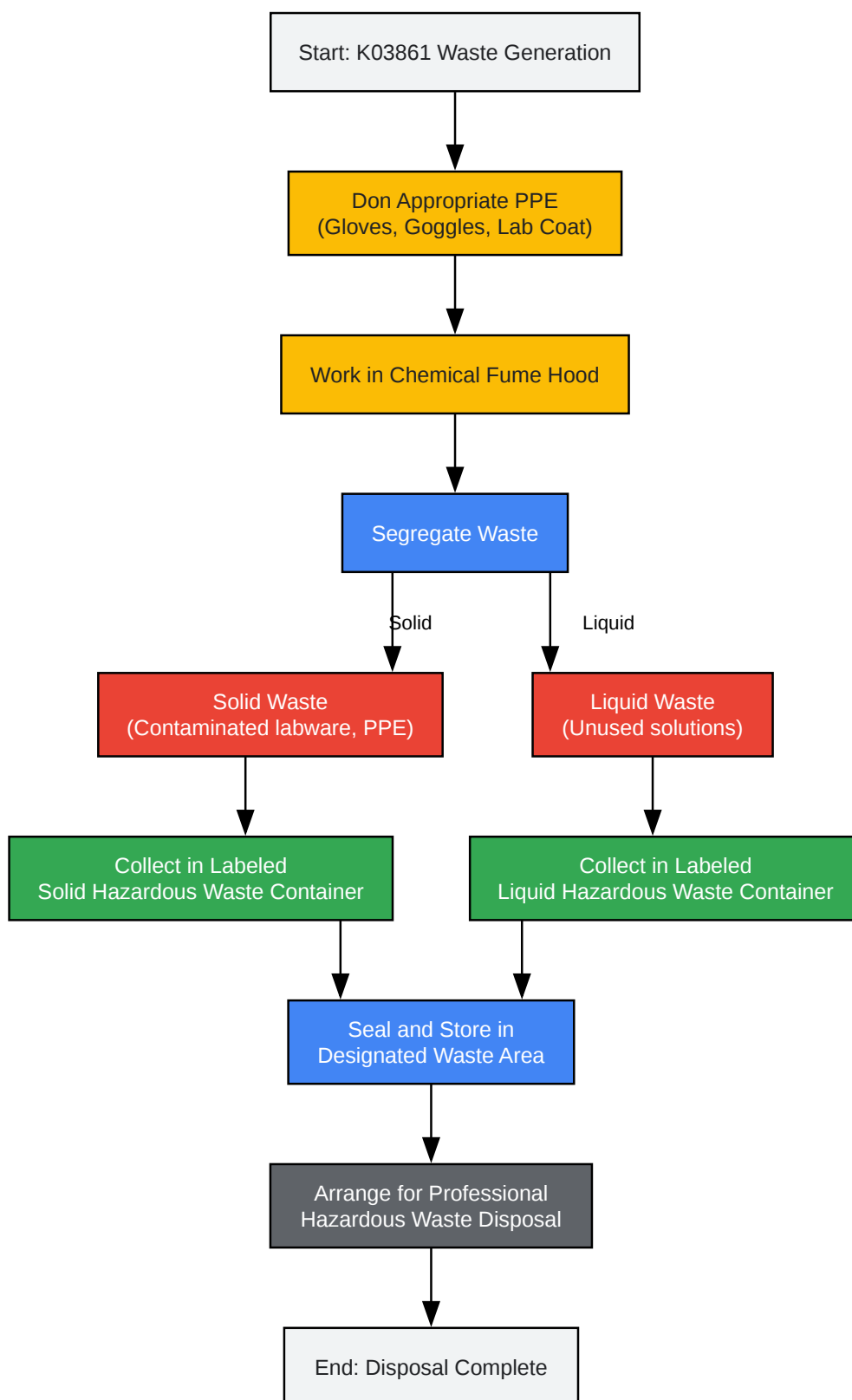
- Preparation:

- Ensure all personnel involved in the disposal process are trained in handling potent compounds and are familiar with the facility's hazardous waste management plan.
- Don appropriate PPE before handling **K03861**.
- Perform all disposal-related activities within a certified chemical fume hood to minimize inhalation exposure.
- Segregation of Waste:
  - Do not mix **K03861** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
  - Segregate solid waste (e.g., contaminated gloves, weigh paper, pipette tips) from liquid waste (e.g., unused solutions).
- Containment of Solid Waste:
  - Collect all solid waste contaminated with **K03861** in a dedicated, leak-proof hazardous waste container.
  - The container must be clearly labeled with "Hazardous Waste" and the chemical name "**K03861**".
- Containment of Liquid Waste:
  - Collect all liquid waste containing **K03861** in a sealable, chemical-resistant container.
  - The container should be clearly labeled with "Hazardous Waste," the chemical name "**K03861**," and the approximate concentration and solvent used.
- Final Packaging and Storage:
  - Securely seal the hazardous waste container.
  - Store the sealed container in a designated, secure area for hazardous waste collection, away from incompatible materials.

- Arrange for pickup and disposal by a certified hazardous waste management vendor, following your institution's procedures.
- Decontamination:
  - Thoroughly decontaminate all surfaces and equipment that came into contact with **K03861** using an appropriate cleaning agent.
  - Dispose of all cleaning materials (e.g., wipes, absorbent pads) as hazardous solid waste.
- Accidental Release:
  - In the event of a spill, evacuate the immediate area.
  - Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.<sup>[1]</sup>
  - Contain and clean up the spill using a spill kit appropriate for potent compounds.
  - Collect all cleanup materials in a sealed container and dispose of them as hazardous waste.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **K03861**.



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Caption: Logical workflow for the safe disposal of **K03861**.

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## References

- 1. selleckchem.com [selleckchem.com]
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